

Commercial suppliers of 2-Chloro-5-methylhexane.

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Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

Cat. No.: B12641342

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An In-depth Technical Guide to **2-Chloro-5-methylhexane** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides comprehensive information on **2-Chloro-5-methylhexane**, including its commercial suppliers, physicochemical properties, and general synthetic and reactivity pathways. This document is intended for researchers, scientists, and professionals involved in drug development and other scientific research.

Physicochemical Properties

2-Chloro-5-methylhexane is a halogenated alkane with the chemical formula $C_7H_{15}Cl$.^{[1][2]}

Below is a summary of its key physicochemical properties compiled from various sources.

Property	Value	Source
Molecular Formula	C7H15Cl	PubChem[2], MOLBASE[3]
Molecular Weight	134.65 g/mol	PubChem[2], NIST[4]
CAS Number	58766-17-9	PubChem[2], NIST[4]
Boiling Point	143 °C	Stenutz[1], NIST[5]
IUPAC Name	2-chloro-5-methylhexane	PubChem[2]
InChI	InChI=1S/C7H15Cl/c1-6(2)4-5-7(3)8/h6-7H,4-5H2,1-3H3	PubChem[2]
InChIKey	IFNXFJYDRXSXDW-UHFFFAOYSA-N	PubChem[2]
SMILES	<chem>CC(C)CCC(C)Cl</chem>	PubChem[2]

Commercial Suppliers

The following table lists some of the commercial suppliers of **2-Chloro-5-methylhexane**.

Please note that availability and product specifications may vary. It is recommended to visit the supplier's website for the most current information.

Supplier	Website	Notes
ChemicalBook	chemicalbook.com	Lists multiple suppliers including UkrOrgSynthesis Ltd. and Ryan Scientific, Inc.[6]
Thermo Scientific (Alfa Aesar)	fishersci.com	Offers a range of chemicals for research and development.[7]
Sigma-Aldrich (Merck)	sigmaaldrich.com	A major supplier of chemicals for research and pharmaceutical applications.
Apollo Scientific	apolloscientific.co.uk	Supplier of fine chemicals and intermediates.[8]
Georganics	georganics.sk	Offers high-purity chemicals in various quantities.[9]

General Reactivity and Applications in Drug Development

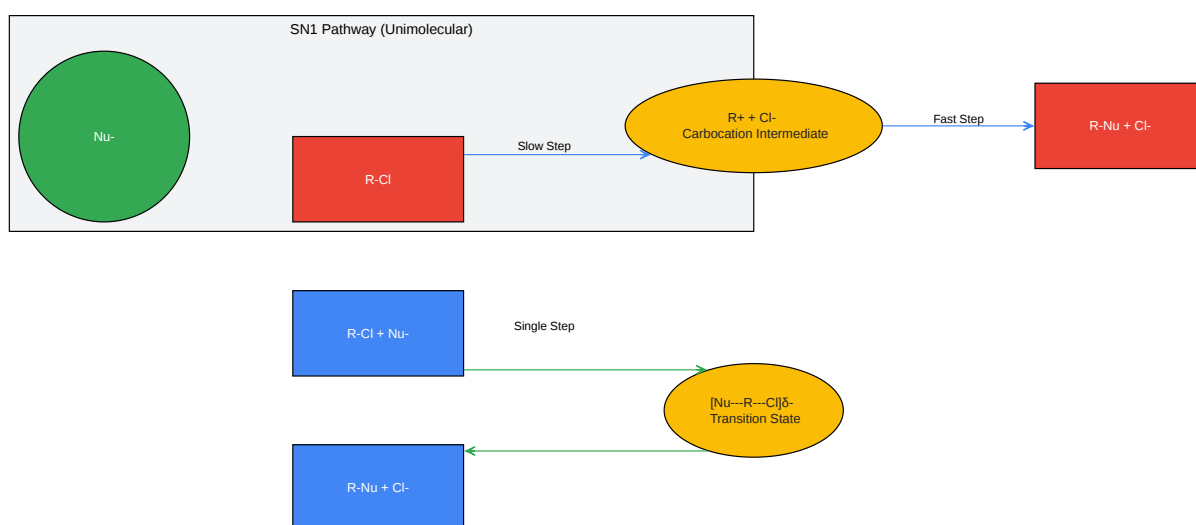
2-Chloro-5-methylhexane, as an alkyl halide, is a versatile intermediate in organic synthesis.[10] The carbon-chlorine bond is polarized, making the carbon atom electrophilic and susceptible to attack by nucleophiles.[11] This reactivity is fundamental to its application in the synthesis of more complex molecules, including pharmaceutical intermediates.[7]

Chloro-containing compounds have a significant presence in medicinal chemistry, with over 250 FDA-approved drugs containing chlorine.[12] The introduction of a chlorine atom can modulate a molecule's pharmacokinetic and pharmacodynamic properties. Alkyl halides can participate in key reactions like nucleophilic substitution (SN1 and SN2) and elimination (E1 and E2) reactions, which are foundational for building molecular complexity in drug discovery.[10][13]

Signaling Pathways and Experimental Workflows

While specific signaling pathways involving **2-Chloro-5-methylhexane** are not extensively documented in the provided search results, a general reaction pathway for alkyl halides, which

is central to their utility in synthesis, can be illustrated. The following diagram depicts the two primary nucleophilic substitution pathways for an alkyl halide like **2-Chloro-5-methylhexane**.



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Caption: General reaction pathways for nucleophilic substitution of an alkyl chloride.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **2-Chloro-5-methylhexane** were not explicitly available in the search results. However, general methods for the synthesis

of alkyl halides can be adapted. One common approach is the halogenation of the corresponding alcohol, 5-methyl-2-hexanol, using a chlorinating agent.

General Synthesis Example: Chlorination of an Alcohol

A general procedure for the chlorination of a secondary alcohol to yield an alkyl chloride, such as **2-Chloro-5-methylhexane**, could involve the following conceptual steps:

- **Reaction Setup:** The starting alcohol (5-methyl-2-hexanol) is dissolved in a suitable inert solvent.
- **Addition of Chlorinating Agent:** A chlorinating agent, such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅), is added to the solution, often at reduced temperatures to control the reaction rate. The reaction is typically performed in the presence of a base, like pyridine, to neutralize the HCl byproduct.
- **Reaction Monitoring:** The progress of the reaction is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- **Workup:** Once the reaction is complete, the mixture is typically washed with water and a mild base (e.g., sodium bicarbonate solution) to remove any remaining acid and unreacted reagents.
- **Purification:** The crude product is then purified, commonly through distillation, to isolate the **2-Chloro-5-methylhexane**.

It is crucial to consult peer-reviewed literature for detailed and validated experimental procedures before attempting any synthesis.

For the application of **2-Chloro-5-methylhexane** in further synthetic steps, such as in the development of pharmaceutical compounds, the specific protocol would be highly dependent on the target molecule and the desired reaction (e.g., substitution, elimination). Researchers should refer to relevant synthetic chemistry journals and databases for protocols tailored to their specific research goals.

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